

# Leucocianidol aromaticity and electronic properties

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## Compound Focus: Leucocianidol

CAS No.: 93527-39-0

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## Leucocianidol: Chemical Identity & Biological Data

**Leucocianidol**, also known as Leucocyanidin, is a flavan-3,4-diol derivative. The table below summarizes its key physicochemical and biological properties compiled from the search results [1] [2].

Property	Details
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>7</sub> [1] [2]
Average Molecular Mass	306.27 g/mol [2]
IUPAC Name	(2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,4,5,7-tetrol [2]
Appearance	White to off-white solid powder [2]
Bioactivity	Naturally occurring anti-ulcerogenic ingredient; demonstrates protective effect against aspirin-induced erosions in rat models; potential for treatment of hemorrhoids [2].

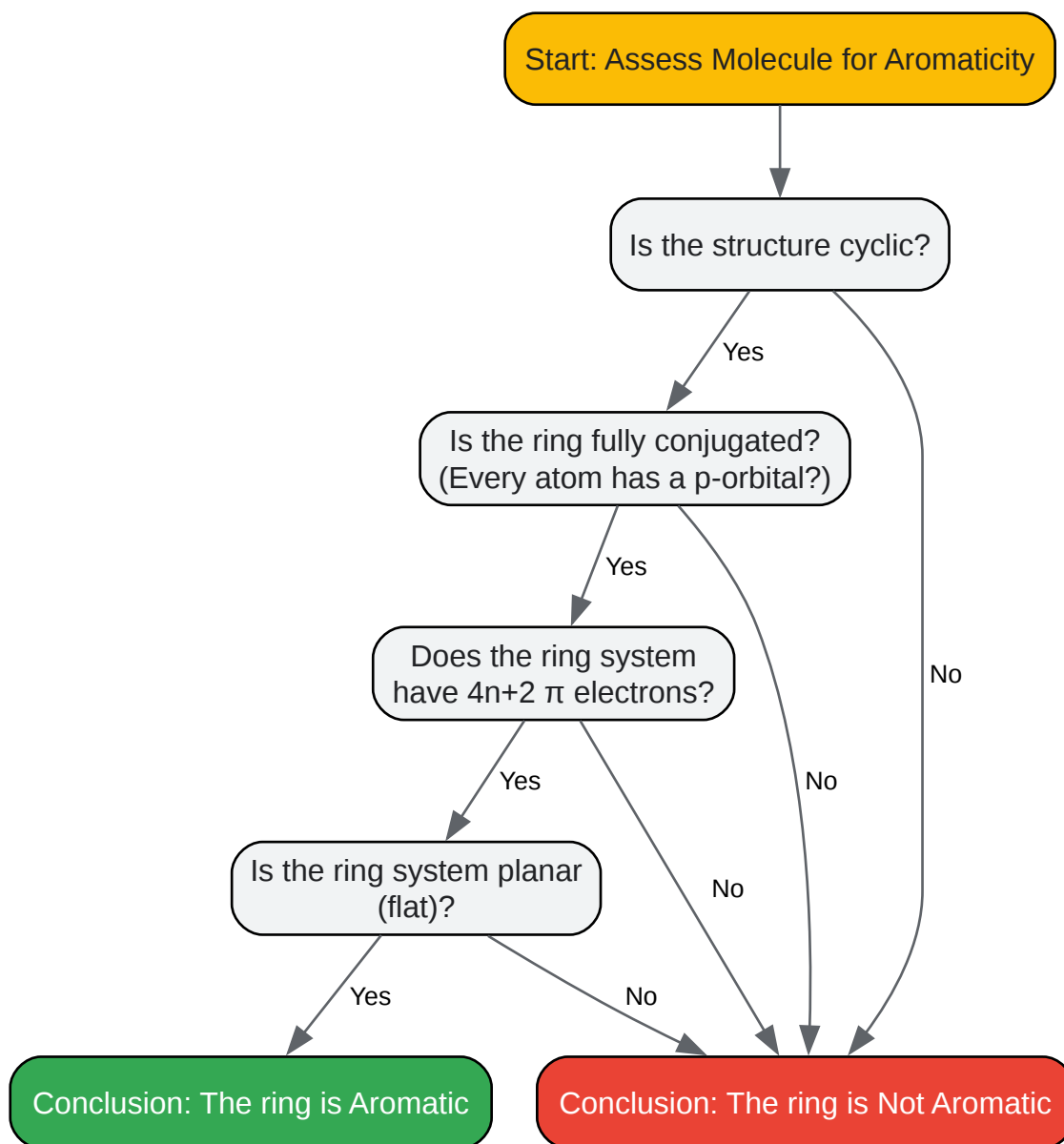
Property	Details
Key Experimental Finding	In rat models, 5 mg daily effectively prevented stomach erosion caused by aspirin [2].

## Analysis of Aromaticity in Leucocianidol

Aromaticity is a key stabilizing property in molecules that meet four specific conditions [3]:

- **Cyclic:** The molecule must contain a ring of atoms.
- **Conjugated:** Every atom in the ring must have an available p-orbital, creating a continuous, overlapping system of pi electrons.
- **Hückel's Rule:** The cyclic, conjugated system must contain  $(4n + 2)$  pi electrons (where 'n' is a non-negative integer, e.g., 2, 6, 10...).
- **Planar:** The entire ring system must be flat for optimal p-orbital overlap.

The following diagram illustrates the workflow for assessing aromaticity, which can be applied to **leucocianidol**'s constituent rings:



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#### *Assessment Workflow for Aromaticity*

Applying this framework to **leucocianidol**'s structure [2]:

- **Ring A (Left Benzene Ring):** This is a standard benzene ring, which is **cyclic, conjugated, planar, and has 6 π electrons** - it fulfills all criteria for aromaticity [3] [4].
- **Ring C (Right Chroman Ring):** This oxygen-containing heterocyclic ring is **not fully conjugated**. The saturated carbons at positions 3 and 4 are (sp<sup>3</sup>)-hybridized and lack p-orbitals, breaking the continuous conjugation - it is **non-aromatic** [3].

Therefore, **leucocianidol** contains one aromatic component (Ring A) and one non-aromatic component (Ring C). The molecule as a whole is not aromatic.

## A Path Forward for Research

To build the in-depth technical guide you require, here are suggested next steps:

- **Locate Specialized Literature:** Conduct a detailed search on platforms like **SciFinder**, **Reaxys**, or **Web of Science** using terms like "leucocyanidin electronic properties," "molecular orbital analysis leucocyanidin," or "leucocyanidin DFT study."
- **Computational Chemistry Studies:** Research papers that perform **Density Functional Theory (DFT)** calculations on **leucocianidol** can provide the missing data, such as HOMO-LUMO energies, electrostatic potential maps, and molecular orbital diagrams.
- **Experimental Spectral Data:** Look for studies that include **Nuclear Magnetic Resonance (NMR)** chemical shifts, particularly proton NMR in aromatic regions, and **UV-Vis** absorption spectra, which can provide experimental evidence for electronic transitions and conjugation [4].

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## References

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2. | anti-ulcerogenic | treatment of hemorrhoids | InvivoChem Leucocianidol [invivochem.com]
3. Rules for Aromaticity : The 4 Key Factors – Master Organic Chemistry [masterorganicchemistry.com]
4. - Wikipedia Aromaticity [en.wikipedia.org]

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